

# 2,3,6,7-Tetramethyloctane: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2,3,6,7-Tetramethyloctane

Cat. No.: B1204899

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This guide provides a comprehensive overview of the safety and handling considerations for **2,3,6,7-tetramethyloctane**. Due to a lack of specific and comprehensive safety and toxicological data for this particular branched alkane, this document relies on computed data, information on structurally similar compounds, and general principles of laboratory safety for volatile organic compounds. All personnel handling this substance should exercise caution and adhere to the safety protocols outlined herein.

## Chemical and Physical Properties

**2,3,6,7-tetramethyloctane** is a volatile organic compound and an alkane, specifically an isomer of dodecane.<sup>[1]</sup> Its physical and chemical properties are crucial for understanding its behavior and potential hazards. The data presented below is largely computed, as detailed experimental values are not readily available in the public domain.

Table 1: Physical and Chemical Properties of **2,3,6,7-Tetramethyloctane**

| Property          | Value                           | Source                  |
|-------------------|---------------------------------|-------------------------|
| Molecular Formula | C <sub>12</sub> H <sub>26</sub> | PubChem[1]              |
| Molecular Weight  | 170.33 g/mol                    | PubChem[1]              |
| IUPAC Name        | 2,3,6,7-tetramethyloctane       | PubChem[1]              |
| CAS Number        | 52670-34-5                      | PubChem[1]              |
| Boiling Point     | Not available                   | General alkane property |
| Melting Point     | Not available                   |                         |
| Flash Point       | Not available                   |                         |
| Density           | Not available                   |                         |
| Solubility        | Insoluble in water              |                         |
| Vapor Pressure    | Not available                   | General alkane property |
| XLogP3-AA         | 5.6                             |                         |

## Hazard Identification and GHS Classification

A specific Globally Harmonized System (GHS) classification for **2,3,6,7-tetramethyloctane** is not available. However, based on the properties of similar branched alkanes, it can be anticipated to fall under the following hazard categories:

Table 2: Anticipated GHS Hazard Classification

| Hazard Class  | Hazard Category |
|---|-----------------|
| Flammable Liquids   | Category 3 or 4 |
| Aspiration Hazard   | Category 1      |
| Skin Corrosion/Irritation   | Category 2      |
| Specific target organ toxicity – single exposure (narcotic effects) | Category 3      |

#### Potential Health Effects:

- Inhalation: Vapors may cause dizziness, drowsiness, and respiratory tract irritation.
- Skin Contact: May cause skin irritation upon prolonged or repeated contact.
- Eye Contact: May cause mild irritation.
- Ingestion: Aspiration into the lungs can cause chemical pneumonitis, which can be fatal.

## Experimental Protocols: Safe Handling Procedures

The following protocols are based on general best practices for handling volatile and potentially flammable organic compounds in a laboratory setting.

### 3.1. Engineering Controls

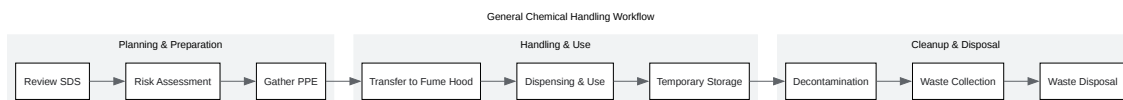
- Work in a well-ventilated area, preferably in a certified chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.
- Use non-sparking tools and explosion-proof equipment where there is a risk of ignition.

### 3.2. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat. For larger quantities or potential for splashing, consider chemical-resistant aprons or suits.
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, use a respirator with an organic vapor cartridge.

### 3.3. General Handling Workflow

The following diagram illustrates a standard workflow for the safe handling of a chemical like **2,3,6,7-tetramethyloctane** from receipt to disposal.



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Caption: A generalized workflow for handling laboratory chemicals.

## First-Aid Measures

In the event of exposure, follow these first-aid procedures:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
- **Skin Contact:** Remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

## Fire-Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam. A water spray can be used to cool fire-exposed containers.
- **Specific Hazards:** The substance is expected to be a combustible liquid. Vapors are heavier than air and may travel to a source of ignition and flash back.

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate the area. Eliminate all ignition sources. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent the spill from entering drains or waterways.
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, labeled container for disposal.

## Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not pour down the drain.

This technical guide is intended to provide essential safety and handling information for **2,3,6,7-tetramethyloctane**. It is imperative that all users of this chemical supplement this information with their own risk assessments and adhere to all applicable safety regulations.

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## References

- 1. 2,3,6,7-Tetramethyloctane | C<sub>12</sub>H<sub>26</sub> | CID 537765 - PubChem [pubchem.ncbi.nlm.nih.gov]
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